

Ammonium hexadecyl sulfate molecular weight and formula

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Compound of Interest

Compound Name: Ammonium hexadecyl sulfate

Cat. No.: B15370143

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In-Depth Technical Guide to Ammonium Hexadecyl Sulfate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium hexadecyl sulfate, also known as cetyl sulfate ammonium salt, is a cationic surfactant belonging to the family of long-chain alkyl sulfates. Its amphiphilic nature, conferred by a 16-carbon hydrophobic alkyl chain (hexadecyl) and a polar sulfate head group, makes it a versatile compound with applications spanning various scientific and industrial domains. This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and key applications of **ammonium hexadecyl sulfate**, with a focus on its relevance in research and drug development.

Molecular and Physicochemical Properties

Ammonium hexadecyl sulfate is a white to off-white powder. Its chemical structure consists of a long hydrophobic tail and a hydrophilic sulfate group, which allows it to form micelles in aqueous solutions and reduce surface tension.

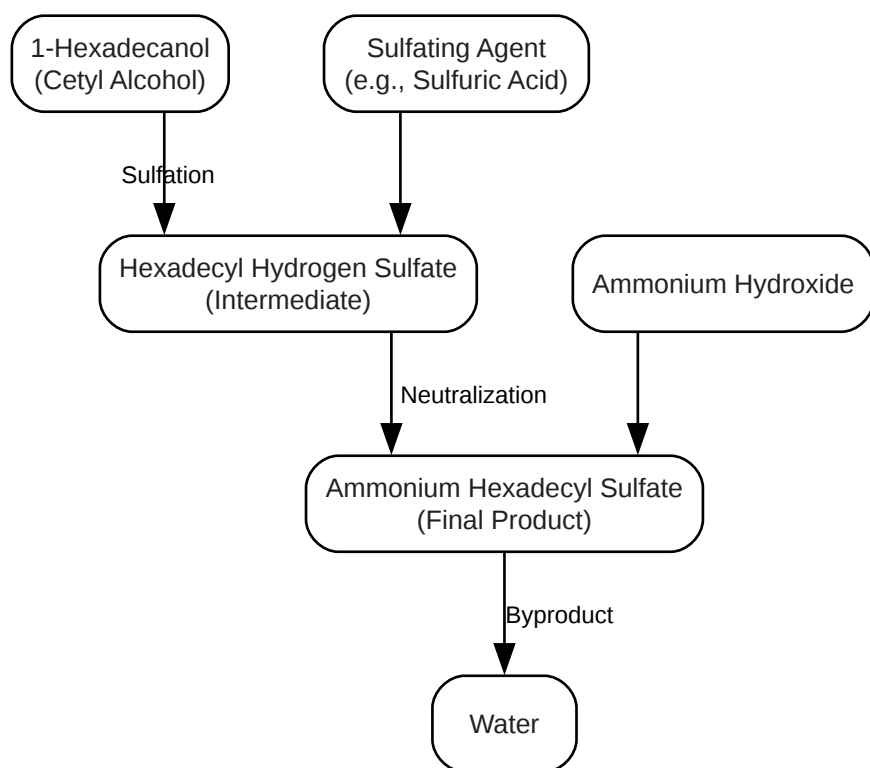
Property	Value
Molecular Formula	C ₁₆ H ₃₇ NO ₄ S
Molecular Weight	339.53 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water
Chemical Name	Ammonium hexadecyl sulfate
Synonyms	Cetyl sulfate ammonium salt
CAS Number	4696-47-3

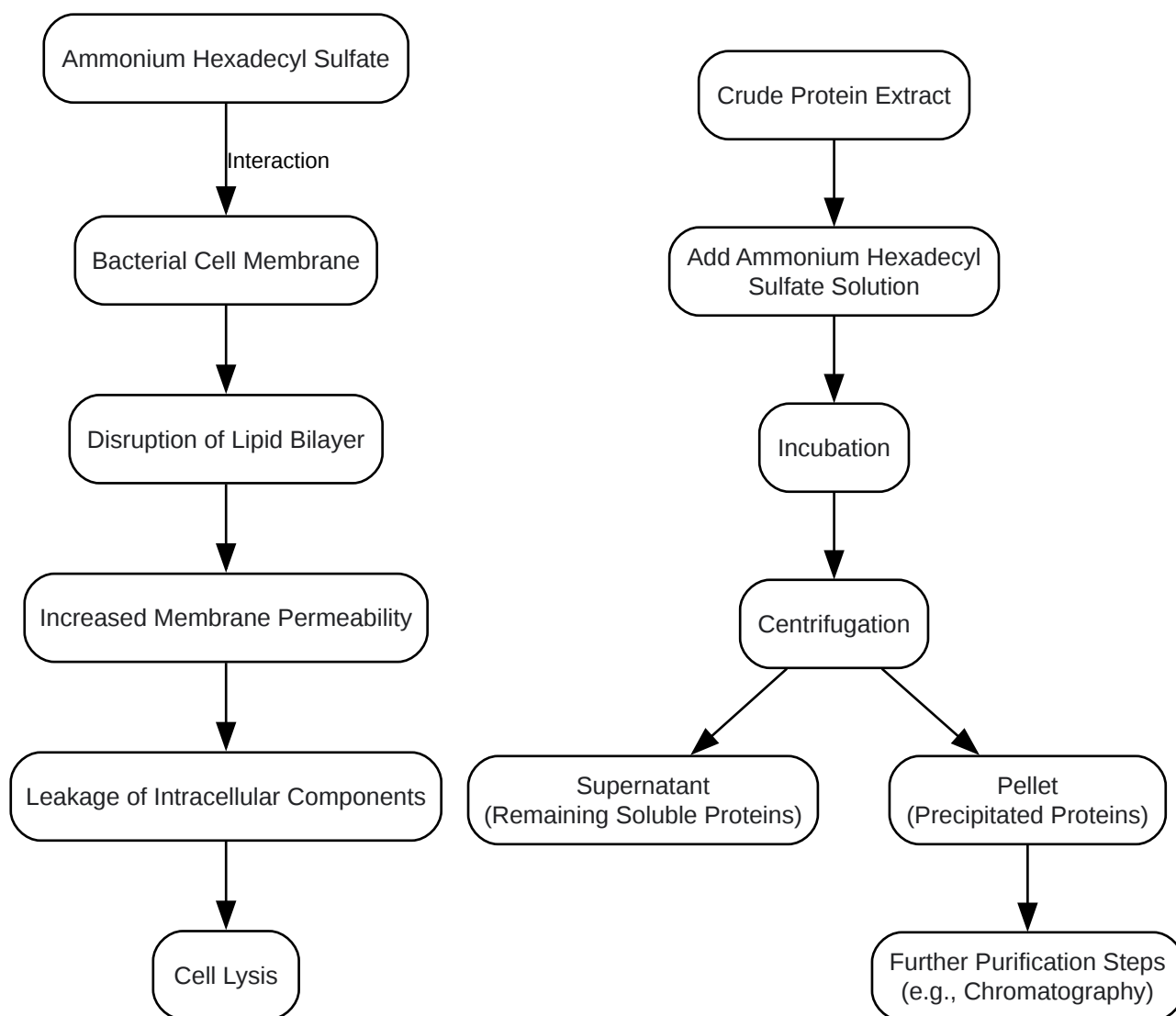
Synthesis of Ammonium Hexadecyl Sulfate

The synthesis of **ammonium hexadecyl sulfate** is typically achieved through a two-step process involving the sulfation of a long-chain alcohol followed by neutralization.

General Synthesis Pathway

The primary route for synthesizing **ammonium hexadecyl sulfate** involves the reaction of 1-hexadecanol (cetyl alcohol) with a sulfonating agent, such as sulfuric acid or chlorosulfonic acid, to form hexadecyl hydrogen sulfate. This intermediate is then neutralized with an ammonium salt, typically ammonium hydroxide, to yield the final product.





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